

Sulfo-LC-SPDP: A Comprehensive Technical Guide for Bioconjugation

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Compound of Interest

Compound Name: Sulfo-LC-SPDP

Cat. No.: B2986983

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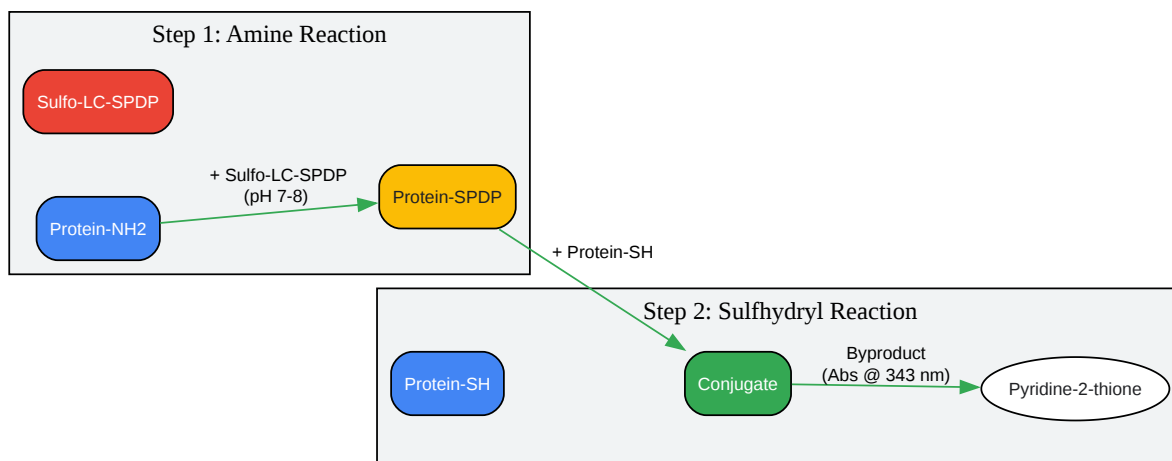
This in-depth technical guide provides a comprehensive overview of the chemical structure, properties, and applications of **Sulfo-LC-SPDP** (Sulfosuccinimidyl 6-(3'-(2-pyridyldithio)-propionamido)hexanoate), a key reagent in the field of bioconjugation. This document details its mechanism of action and provides structured data and experimental protocols to facilitate its effective use in research and drug development.

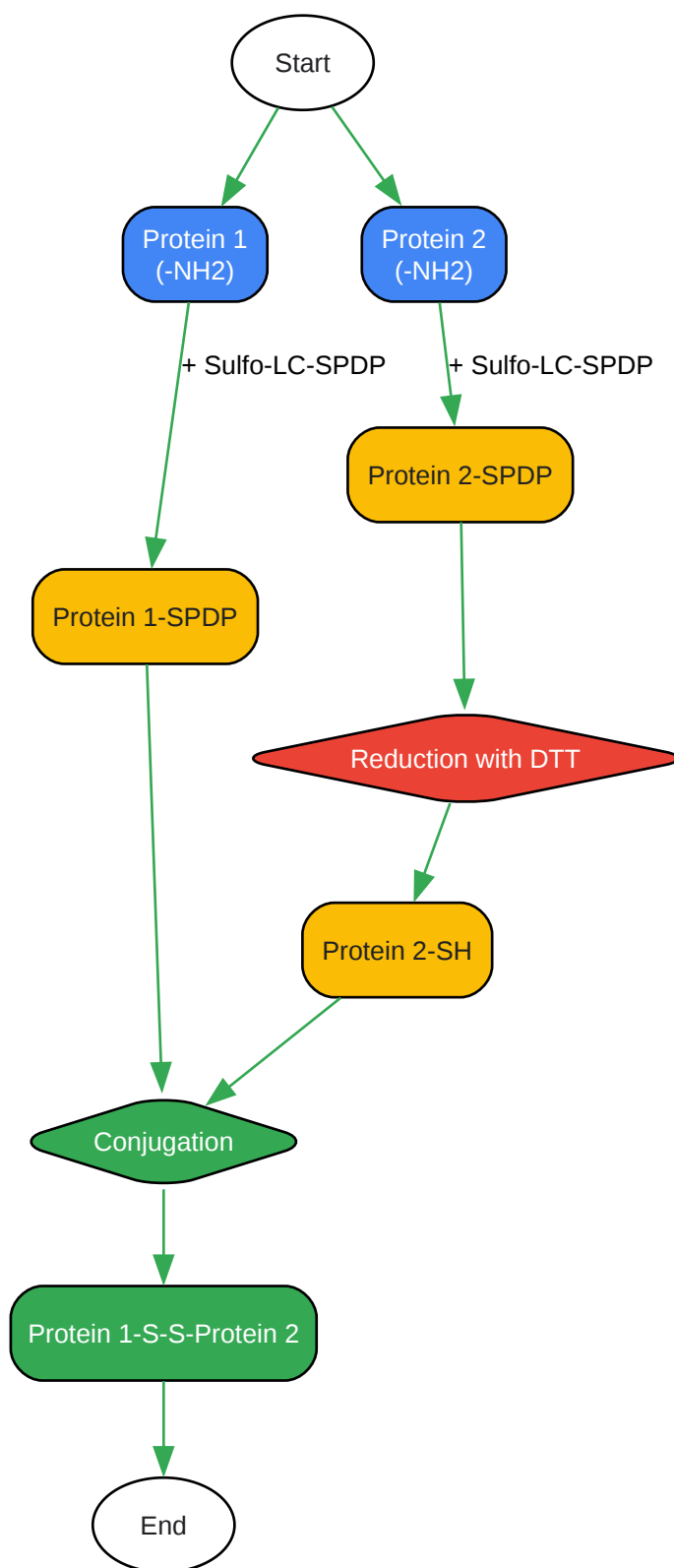
Core Properties and Chemical Structure

Sulfo-LC-SPDP is a water-soluble, heterobifunctional crosslinker.^{[1][2]} It contains two reactive groups: a sulfated N-hydroxysuccinimide (Sulfo-NHS) ester that reacts with primary amines, and a pyridyldithiol group that reacts with sulfhydryl groups.^[3] These reactive moieties are separated by a long-chain spacer arm, which includes a cleavable disulfide bond.^[1] The presence of the sulfonate group on the NHS ring renders the molecule water-soluble, allowing for direct addition to aqueous reaction mixtures without the need for organic solvents.

Chemical Structure

The chemical structure of **Sulfo-LC-SPDP** is characterized by its three main components: the Sulfo-NHS ester, the spacer arm containing a disulfide bridge, and the pyridyldithiol group.





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References

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